

avoiding Phenamil methanesulfonate precipitation in experiments

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Compound of Interest

Compound Name: *Phenamil methanesulfonate*

Cat. No.: B2493377

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Phenamil Methanesulfonate Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **Phenamil methanesulfonate**.

Frequently Asked Questions (FAQs)

Q1: My **Phenamil methanesulfonate** is not dissolving. What should I do?

A1: **Phenamil methanesulfonate** has limited solubility in aqueous solutions and is insoluble in water. For optimal dissolution, it is recommended to first prepare a stock solution in an organic solvent like DMSO.^[1] Solubility in DMSO is reported to be ≥ 5 mg/mL (with warming) to as high as 100 mM. For aqueous buffers, first dissolve the compound in DMSO and then dilute it with the aqueous buffer of your choice.^[1] A 1:1 solution of DMSO:PBS (pH 7.2) can achieve a solubility of approximately 0.5 mg/mL.^[1]

Q2: I've dissolved **Phenamil methanesulfonate**, but it precipitated out of my aqueous solution. How can I prevent this?

A2: Precipitation in aqueous solutions is a common issue due to the compound's low solubility in such media. Here are some preventative measures:

- Use a co-solvent: As mentioned, preparing a stock solution in 100% DMSO and then diluting it into your aqueous experimental medium is the standard procedure.[1]
- Check the final concentration: Ensure the final concentration of **Phenamil methanesulfonate** in your aqueous solution does not exceed its solubility limit.
- Limit storage of aqueous solutions: It is not recommended to store aqueous solutions of **Phenamil methanesulfonate** for more than one day to avoid precipitation and degradation. [1]
- Consider alternative solvent systems: For specific applications, a solution of 45% (w/v) aqueous 2-hydroxypropyl- β -cyclodextrin can be used, with a reported solubility of 2.5 mg/mL.

Q3: What are the recommended storage conditions for **Phenamil methanesulfonate**?

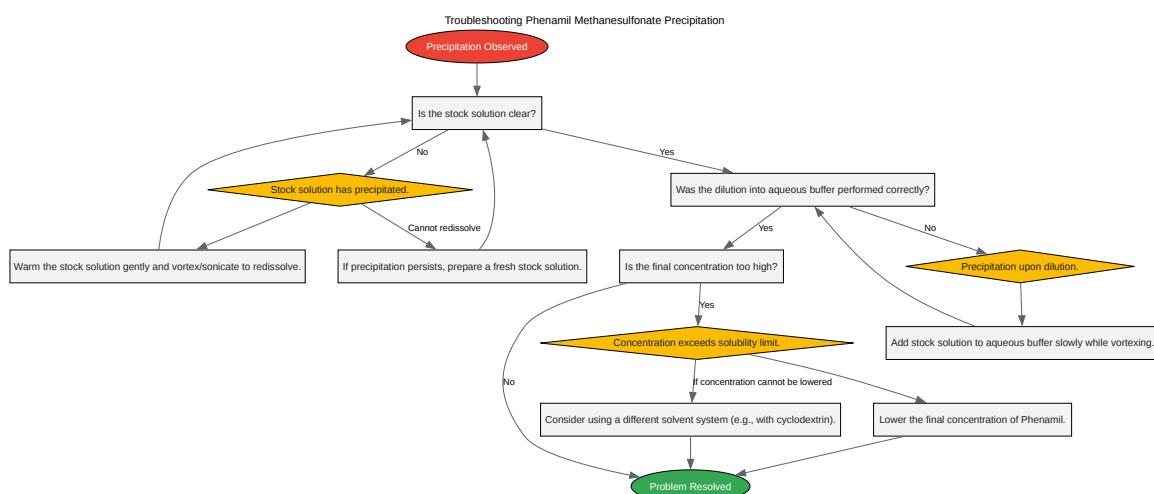
A3: As a crystalline solid, **Phenamil methanesulfonate** is stable for at least four years when stored at -20°C.[1] Stock solutions in DMSO should be stored at -20°C or -80°C. It is advised to use stock solutions stored at -20°C within one month and those at -80°C within six months. To avoid repeated freeze-thaw cycles, it is best to aliquot the stock solution into smaller volumes.

Q4: What is the primary mechanism of action of **Phenamil methanesulfonate**?

A4: **Phenamil methanesulfonate** is a potent inhibitor of the epithelial sodium channel (ENaC), with an IC₅₀ of 400 nM.[2][3] It is an analog of amiloride but is more potent and less reversible. [2][3] Additionally, it inhibits the transient receptor potential polycystin-L (TRPP3) channel with an IC₅₀ of 140 nM and is known to activate the bone morphogenetic protein (BMP) signaling pathway.[2][3]

Troubleshooting Guide: Precipitation Issues

This guide provides a systematic approach to resolving precipitation of **Phenamil methanesulfonate** during your experiments.

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Caption: Troubleshooting workflow for **Phenamil methanesulfonate** precipitation.

Data Summary

Solubility of Phenamil Methanesulfonate

Solvent	Concentration	Notes
DMSO	≥5 mg/mL	Warming may be required.
DMSO	up to 100 mM	
Dimethyl formamide	~0.1 mg/mL	Purge with an inert gas. [1]
1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL	Prepare by diluting a DMSO stock solution. [1]
45% (w/v) aq 2-hydroxypropyl- β-cyclodextrin	2.5 mg/mL	
Water	Insoluble	
0.1 M HCl	Insoluble	

Experimental Protocols

Protocol: Preparation of Phenamil Methanesulfonate Working Solution for Cell Culture

This protocol describes the preparation of a working solution of **Phenamil methanesulfonate** for use in a typical cell culture experiment.

Materials:

- **Phenamil methanesulfonate** (solid)
- Dimethyl sulfoxide (DMSO), sterile
- Phosphate-buffered saline (PBS) or cell culture medium, sterile
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

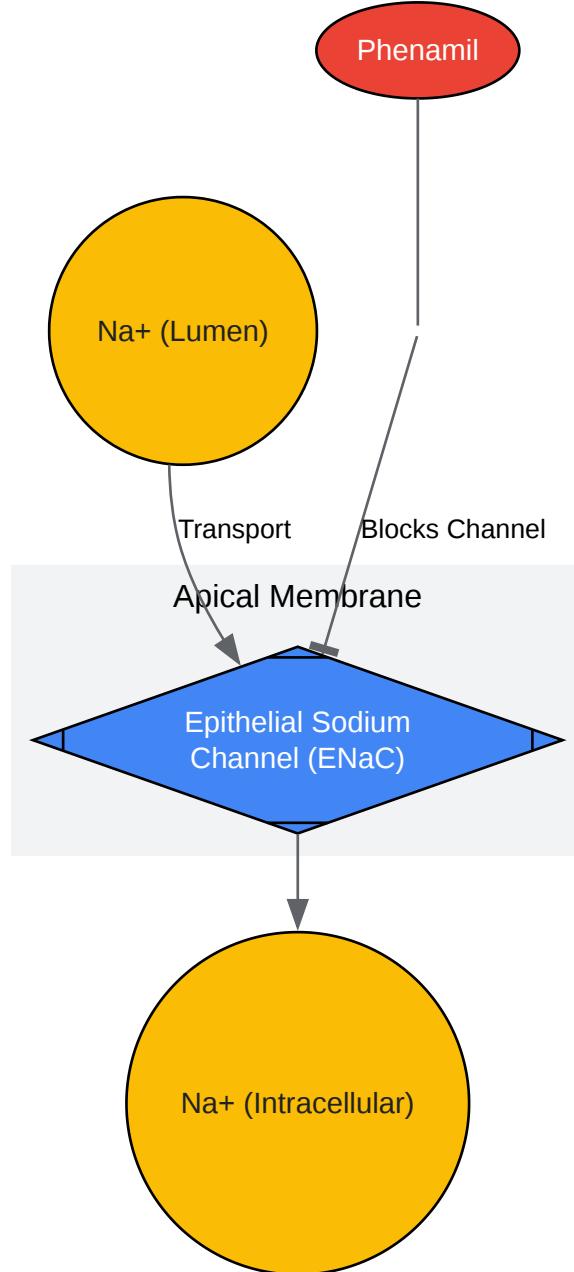
- Prepare a 10 mM stock solution in DMSO:
 - Allow the vial of solid **Phenamil methanesulfonate** to equilibrate to room temperature before opening.
 - Weigh out the desired amount of **Phenamil methanesulfonate** (MW: 401.8 g/mol) in a sterile microcentrifuge tube.
 - Add the appropriate volume of sterile DMSO to achieve a 10 mM concentration.
 - Vortex thoroughly until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can aid dissolution.
 - Visually inspect the solution to ensure there are no particulates.
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.
- Prepare the working solution:
 - Thaw an aliquot of the 10 mM stock solution.
 - Determine the final concentration of **Phenamil methanesulfonate** required for your experiment.
 - Perform a serial dilution of the DMSO stock solution into your sterile aqueous medium (e.g., cell culture medium or PBS).
 - Important: Add the DMSO stock solution to the aqueous medium slowly while gently vortexing to prevent precipitation.
 - The final concentration of DMSO in the working solution should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cellular toxicity.
 - Use the freshly prepared working solution immediately. Do not store aqueous working solutions.

Signaling Pathway

Epithelial Sodium Channel (ENaC) Inhibition by Phenamil

Phenamil acts as a blocker of the ENaC, which is crucial for sodium reabsorption in epithelial tissues. The diagram below illustrates the inhibitory action of Phenamil on ENaC.

Mechanism of ENaC Inhibition by Phenamil

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Caption: Phenamil blocks the transport of sodium ions through the ENaC.

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